

4-Acetamidobenzenesulfonyl Azide: A Technical Guide to Stability and Storage

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Acetamidobenzenesulfonyl
azide

Cat. No.: B155343

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-acetamidobenzenesulfonyl azide** (p-ABSA). A thorough understanding of this reagent's properties is critical for ensuring laboratory safety and maintaining its chemical integrity for reliable results in research and development.

Core Stability and Physical Properties

4-Acetamidobenzenesulfonyl azide is a colorless crystalline solid that is insoluble in water.^[1]
^[2] It is recognized for its high thermal stability compared to other diazo transfer reagents, yet it is also explosive and sensitive to certain conditions.^{[1][3]}

Quantitative Data Summary

The following table summarizes the key quantitative data related to the physical properties and thermal stability of **4-acetamidobenzenesulfonyl azide**.

Property	Value	Source
Molecular Formula	C ₈ H ₈ N ₄ O ₃ S	[1]
Molecular Weight	240.24 g/mol	[1]
Appearance	Colorless crystalline solid / Beige solid	[1][4]
Melting Point	107 - 111 °C	[1][4][5][6]
Initiation of Decomposition	100 °C (from Accelerating Rate Calorimetry)	[3]
Enthalpy of Decomposition (ΔH _D)	Average of -201 kJ mol ⁻¹ for sulfonyl azides	[3]
Solubility	Insoluble in water	[1][2]

Thermal Stability and Decomposition

4-Acetamidobenzenesulfonyl azide is considered a relatively safe diazo transfer reagent, but it is an energetic material that will decompose exothermically.[3] High-quality thermal data from Accelerating Rate Calorimetry (ARC) experiments show the initiation of decomposition to be around 100 °C.[3] During thermal decomposition or combustion, it can generate irritating and highly toxic gases, including carbon oxides, nitrogen oxides, and sulfur oxides.[7]

The compound's explosiveness necessitates careful handling to avoid sources of ignition, friction, and impact.[1] While considered "safer" than alternatives like mesyl azide or tosyl azide, it is still a hazardous substance that demands respect and proper safety protocols.[3]

Recommended Storage and Handling Protocols

To ensure the stability and safety of **4-acetamidobenzenesulfonyl azide**, the following storage and handling procedures are recommended based on material safety data sheets.

Storage Conditions:

- Temperature: Store in a cool place.[5][8] For long-term storage, a temperature of -20°C is recommended for the powder form, which can be stable for up to 3 years.[9]

- Container: Keep the container tightly closed in a dry and well-ventilated place.[5][7][8]
- Atmosphere: Store under an inert gas, as the compound can be hygroscopic.[8]
- Incompatibilities: Store away from incompatible substances, particularly strong oxidizing agents and flammable materials.[1][4][7] Keep away from sources of ignition.[7]

Handling Procedures:

- Ventilation: Use only in a well-ventilated area or outdoors.[4][7]
- Personal Protective Equipment (PPE): Wear appropriate protective equipment, including chemical safety goggles, gloves, and a lab coat.[1][4]
- General Hygiene: Avoid contact with skin, eyes, and clothing.[5][7] Wash hands thoroughly after handling and do not eat, drink, or smoke in the work area.[7]
- Spill Management: In case of a spill, remove all sources of ignition.[7] Vacuum, sweep up, or absorb with inert material and place it into a suitable disposal container.[7] Do not let the product enter drains.[7][8]

Experimental Protocols for Stability Assessment

The thermal stability of energetic materials like **4-acetamidobenzenesulfonyl azide** is commonly evaluated using techniques such as Differential Scanning Calorimetry (DSC) and Thermogravimetric Analysis (TGA).[3]

Differential Scanning Calorimetry (DSC)

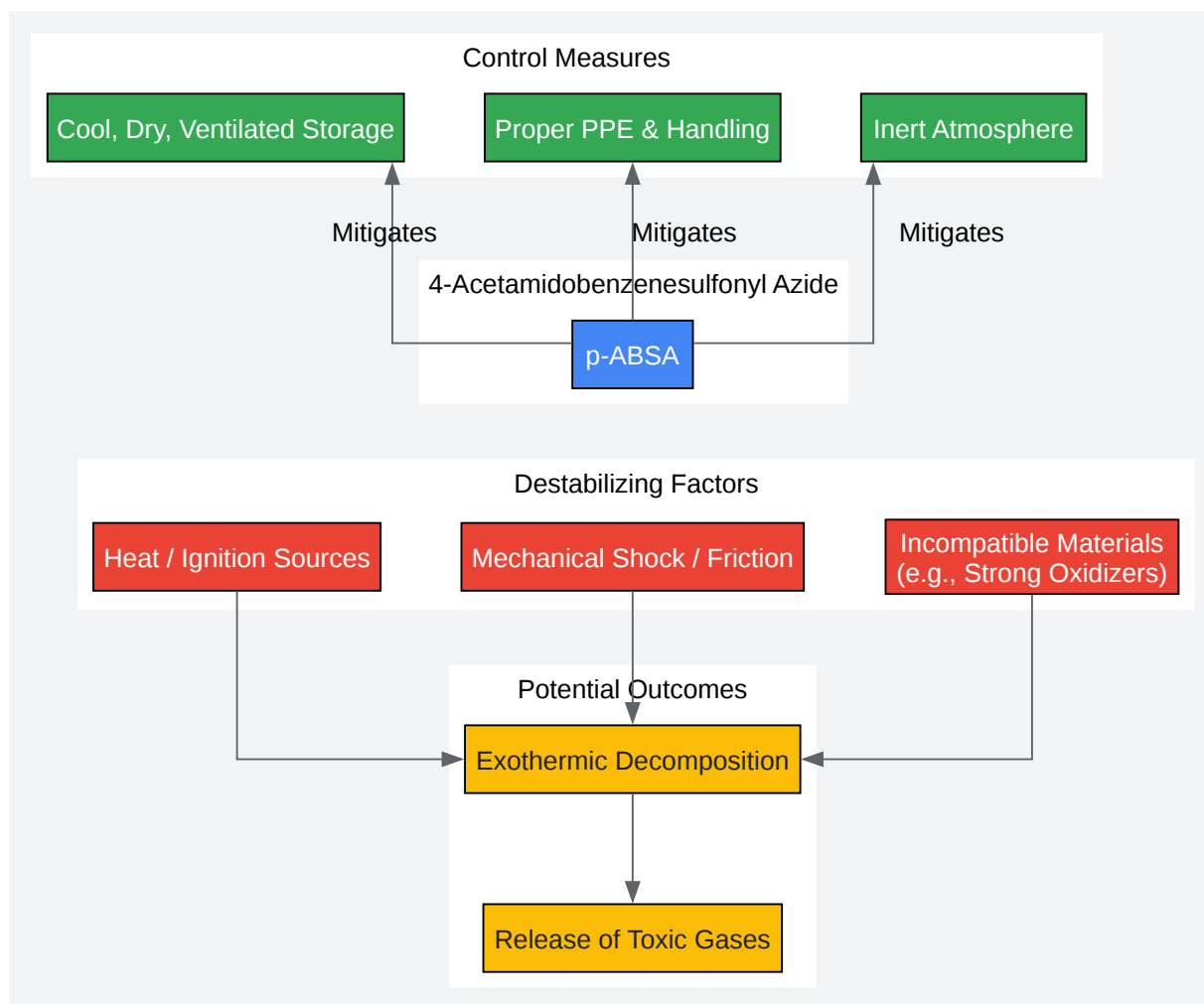
Methodology: DSC measures the difference in the amount of heat required to increase the temperature of a sample and a reference as a function of temperature. The sample is placed in a small crucible and heated at a constant rate. An exothermic event, such as decomposition, is observed as a peak in the heat flow signal. The onset temperature of this peak indicates the temperature at which decomposition begins, and the area under the peak can be used to calculate the enthalpy of decomposition (ΔH_D).[3]

Thermogravimetric Analysis (TGA)

Methodology: TGA measures the change in mass of a sample as a function of temperature or time. The sample is placed in a pan and heated in a controlled atmosphere. A sharp loss of mass indicates decomposition, where volatile products are released. For **4-acetamidobenzenesulfonyl azide**, TGA would show a significant mass loss corresponding to the release of N₂ gas upon decomposition.[3]

Factors Influencing Stability

The stability of **4-acetamidobenzenesulfonyl azide** is influenced by several external factors. The following diagram illustrates the logical relationships between these factors and the necessary control measures to maintain stability and ensure safety.



[Click to download full resolution via product page](#)

Caption: Factors affecting the stability of **4-acetamidobenzenesulfonyl azide**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Page loading... [wap.guidechem.com]
- 2. 4-Acetamidobenzenesulfonyl azide | 2158-14-7 [chemicalbook.com]
- 3. Thermal Stability and Explosive Hazard Assessment of Diazo Compounds and Diazo Transfer Reagents - PMC [pmc.ncbi.nlm.nih.gov]
- 4. fishersci.com [fishersci.com]
- 5. 4-Acetamidobenzenesulfonyl azide - Safety Data Sheet [chemicalbook.com]
- 6. 4-アセトアミドベンゼンスルホニルアジド 97% | Sigma-Aldrich [sigmaaldrich.com]
- 7. aksci.com [aksci.com]
- 8. capotchem.cn [capotchem.cn]
- 9. 4-Acetamidobenzenesulfonyl azide | TargetMol [targetmol.com]
- To cite this document: BenchChem. [4-Acetamidobenzenesulfonyl Azide: A Technical Guide to Stability and Storage]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b155343#4-acetamidobenzenesulfonyl-azide-stability-and-storage-conditions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com